

Application Notes and Protocols for MBM-17S

Stock Solution Preparation

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Compound of Interest

Compound Name: MBM-17S

Cat. No.: B15608883

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Disclaimer: The designation "**MBM-17S**" is associated with multiple distinct chemical compounds in scientific literature, each with a unique mechanism of action. It is crucial for researchers to verify the specific identity of their **MBM-17S** compound from the supplier before proceeding with any experimental work. This document provides protocols for several potential identities of **MBM-17S** based on available information.

Section 1: MBM-17S as a Nek2 Kinase Inhibitor

MBM-17S has been identified as a potent and selective inhibitor of NIMA-related kinase 2 (Nek2), a key regulator of cell cycle progression, particularly at the G2/M phase.^{[1][2]} Inhibition of Nek2 by **MBM-17S** leads to cell cycle arrest and apoptosis in cancer cells, making it a compound of interest for oncology research.^{[1][2]}

Data Presentation

Property	Value	Units	Source
Target	Nek2	-	[1][2]
IC50	3.0	nM	[1][2]
Molecular Formula	C32H34N6O6	-	[3]
Molecular Weight	598.66	g/mol	[3]
Solubility	DMSO, Ethanol	-	[4]
Recommended Stock Concentration	10	mM	[5][6]
Storage of Powder	-20	°C	[4][7]
Storage of Stock Solution	-20 to -80	°C	[5][7][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **MBM-17S** Stock Solution

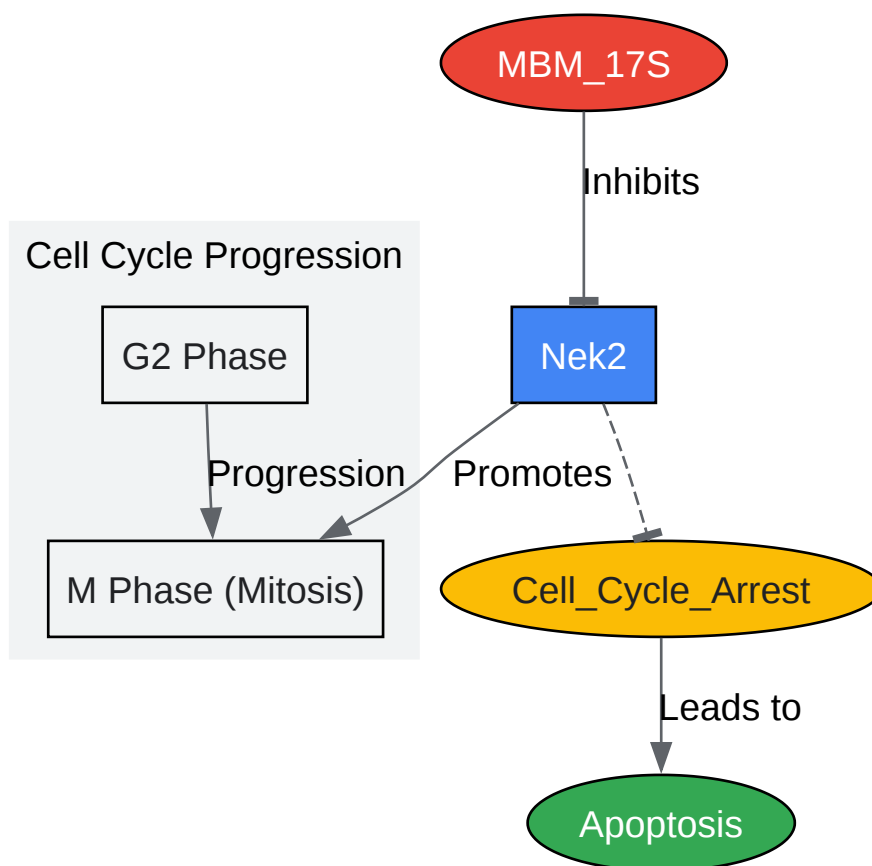
- Pre-use Preparation: Allow the vial of **MBM-17S** powder to equilibrate to room temperature for at least 20 minutes before opening to prevent moisture condensation.[6]
- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **MBM-17S** powder.
- Dissolution: Add the appropriate volume of high-purity, anhydrous Dimethyl Sulfoxide (DMSO) to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution from **MBM-17S** with a molecular weight of 598.66 g/mol, dissolve 5.99 mg of the compound in 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.[6][8] Gentle warming (up to 37°C) can aid in dissolution if necessary.[6] Visually inspect the solution to ensure no particulate matter remains.[8]

- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile, cryo-compatible vials to avoid repeated freeze-thaw cycles.[5][6][8] Store the aliquots at -20°C or -80°C, protected from light.[8]

Protocol 2: Preparation of a Working Solution

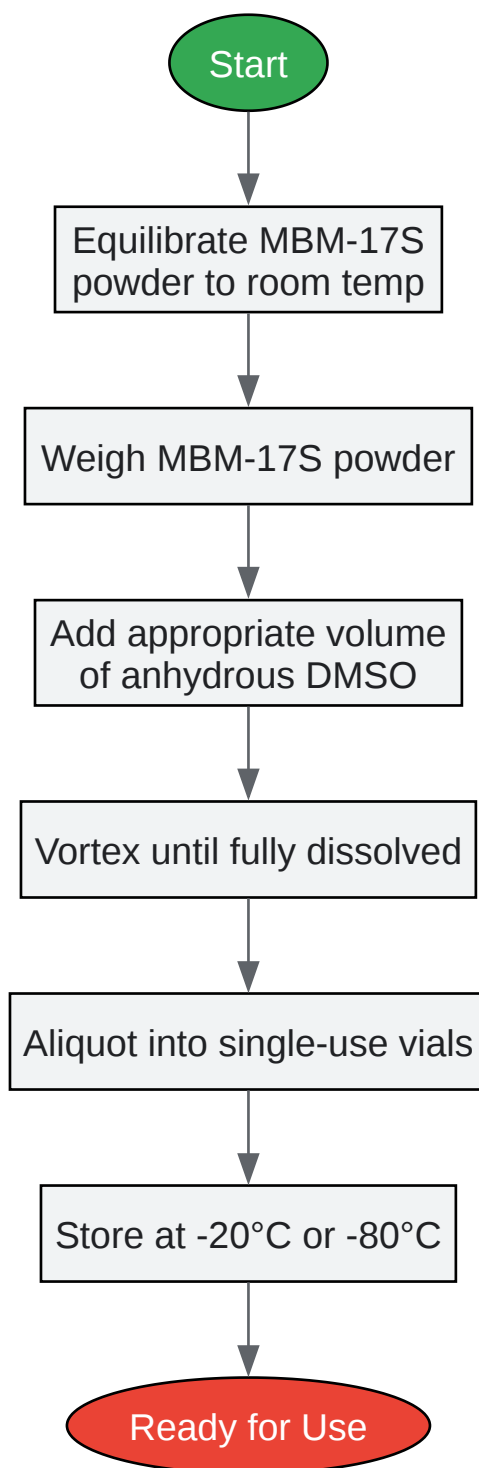
- Thawing: Thaw a single aliquot of the 10 mM **MBM-17S** stock solution at room temperature.
- Dilution: In a sterile tube, dilute the stock solution with pre-warmed, sterile cell culture medium or an appropriate buffer to the desired final working concentration.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the experimental setup is non-toxic to the cells, typically below 0.5%.[4][5] Always include a vehicle control (DMSO alone) in your experiments.[5]

Visualizations



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Caption: **MBM-17S** inhibits Nek2, leading to G2/M cell cycle arrest and apoptosis.



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Caption: Workflow for preparing **MBM-17S** stock solution.

Section 2: MBM-17S as an mTOR Inhibitor

MBM-17S is also described as a small molecule inhibitor targeting the mammalian target of rapamycin (mTOR) kinase.^[5] mTOR is a central regulator of cell growth, proliferation, and survival, existing in two complexes, mTORC1 and mTORC2.^[5] **MBM-17S** inhibits the kinase activity of both complexes.^[5]

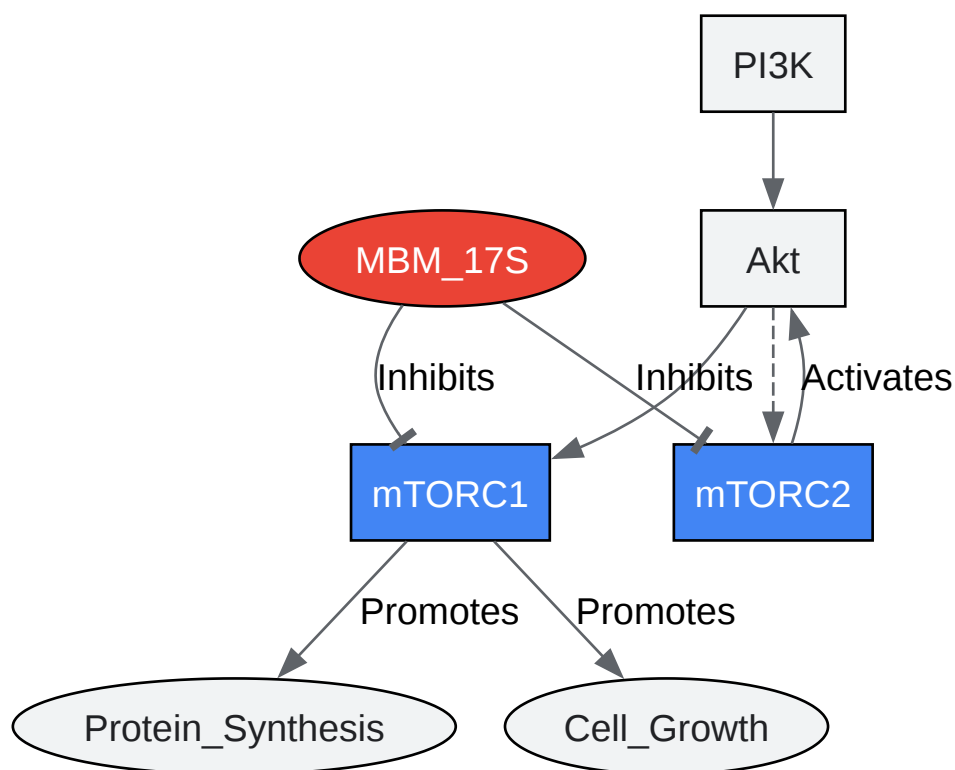
Data Presentation

Property	Value	Units	Source
Target	mTORC1 and mTORC2	-	^[5]
Typical Working Concentration	1 nM - 10 µM	-	^[5]
Solubility	DMSO	-	^[5]
Recommended Stock Concentration	10	mM	^[5]
Storage of Stock Solution	-20 to -80	°C	^[5]

Experimental Protocols

The protocols for preparing stock and working solutions of **MBM-17S** as an mTOR inhibitor are identical to those described in Section 1. It is recommended to perform a dose-response study with a broad range of concentrations (e.g., 1 nM to 10 µM) to determine the IC₅₀ for the specific cell line being used.^[5] The final DMSO concentration in the culture should not exceed 0.1%.^[5]

Visualizations



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